

Safeguarding Your Research: A Comprehensive Guide to Handling GR 64349

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GR 64349

Cat. No.: B145177

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This document provides essential safety and logistical information for the handling and disposal of **GR 64349**, a potent and selective tachykinin NK2 receptor agonist. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of your research.

I. Immediate Safety and Handling Precautions

GR 64349 is a peptide-based compound that requires careful handling to minimize exposure and prevent contamination. The primary hazards associated with this compound are ingestion and environmental toxicity.

Hazard Identification:

- Acute Oral Toxicity: Harmful if swallowed.[1]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE): A comprehensive assessment of workplace hazards should be conducted to ensure the appropriate level of PPE is utilized.[2][3] The following table summarizes the recommended PPE for handling **GR 64349**.

PPE Category	Item	Specification	Rationale
Respiratory Protection	Dust Mask	NIOSH-approved N95 or equivalent	To prevent inhalation of the lyophilized powder.
Hand Protection	Disposable Gloves	Nitrile or Latex	To prevent skin contact. Gloves must be inspected before use and disposed of after handling the compound. [4]
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-compliant	To protect eyes from splashes or airborne powder.
Body Protection	Laboratory Coat	Standard	To protect skin and clothing from contamination.

Engineering Controls:

- Ventilation: Work with **GR 64349** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk.[\[1\]](#)
- Eye Wash Station: An accessible and functioning eye wash station should be readily available in the laboratory.[\[1\]](#)
- Safety Shower: A safety shower should be accessible in case of significant skin contact.

II. Operational Plan: From Receipt to Disposal

This section outlines the procedural, step-by-step guidance for the entire lifecycle of **GR 64349** within the laboratory.

1. Receiving and Storage:

Upon receipt, visually inspect the container for any damage. The compound is typically supplied as a lyophilized powder.

Storage Condition	Temperature	Duration	Notes
Lyophilized Powder	-20°C	Long-term	Keep container tightly sealed in a dry, well-ventilated area.[1][4]
In Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.

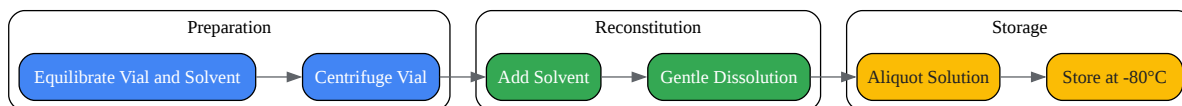
2. Experimental Protocols:

a) Reconstitution of Lyophilized **GR 64349**:

This protocol details the preparation of a stock solution.

- **Equilibration:** Allow the vial of lyophilized **GR 64349** and the desired solvent (e.g., sterile, high-purity water) to equilibrate to room temperature.[3][5]
- **Centrifugation:** Briefly centrifuge the vial to ensure all the powder is at the bottom.[3]
- **Solvent Addition:** Using a sterile syringe and needle, slowly add the calculated volume of solvent to the vial to achieve the desired concentration. **GR 64349** is soluble in water up to 1 mg/mL.
- **Dissolution:** Gently swirl or rock the vial to dissolve the peptide. Avoid vigorous shaking or vortexing to prevent denaturation.[3][5] Allow 15-30 minutes for complete dissolution.[3][5]
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes in low-protein-binding microcentrifuge tubes. Store aliquots at -80°C.

Workflow for Reconstituting Lyophilized **GR 64349**



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Caption: A stepwise workflow for the proper reconstitution of lyophilized **GR 64349**.

b) In Vitro Assay: Calcium Mobilization in NK2 Receptor-Expressing Cells:

This protocol provides a general framework for assessing the agonist activity of **GR 64349**.

- **Cell Culture:** Culture a cell line stably expressing the human tachykinin NK2 receptor in appropriate media.
- **Cell Plating:** Seed the cells into a 96-well or 384-well black, clear-bottom plate at a suitable density and allow them to adhere overnight.
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions. This typically involves a 1-hour incubation at 37°C.
- **Compound Preparation:** Prepare a serial dilution of the **GR 64349** stock solution in an appropriate assay buffer.
- **Assay:** Use a fluorescence plate reader (e.g., FLIPR, FlexStation) to measure the baseline fluorescence, then add the **GR 64349** dilutions to the wells and immediately begin kinetic reading of fluorescence intensity.
- **Data Analysis:** The increase in fluorescence intensity corresponds to an increase in intracellular calcium concentration. Plot the peak fluorescence response against the log of the **GR 64349** concentration to determine the EC50 value.

3. Disposal Plan:

Proper disposal is crucial to mitigate the environmental risks associated with **GR 64349**.^[1]

a) Waste Segregation:

- Solid Waste: Contaminated PPE (gloves, masks), plasticware (pipette tips, tubes), and any materials used to clean up spills should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Unused stock solutions, assay plate contents, and other aqueous waste containing **GR 64349** should be collected in a separate, labeled hazardous waste container.

b) Chemical Inactivation (Recommended): For liquid waste, consider a chemical degradation step before collection for disposal. Peptides are susceptible to hydrolysis, which can be accelerated by adjusting the pH.^[6]

- Acid Hydrolysis: Adjust the pH of the liquid waste to <3 with a strong acid (e.g., hydrochloric acid) and allow it to stand for at least 24 hours.
- Base Hydrolysis: Alternatively, adjust the pH to >9 with a strong base (e.g., sodium hydroxide) and allow it to stand for at least 24 hours.
- Neutralization: Before collection, neutralize the treated waste to a pH between 6 and 8.

c) Final Disposal: All hazardous waste must be disposed of through an approved waste disposal service in accordance with local, state, and federal regulations. Do not pour **GR 64349** waste down the drain.

III. Emergency Procedures

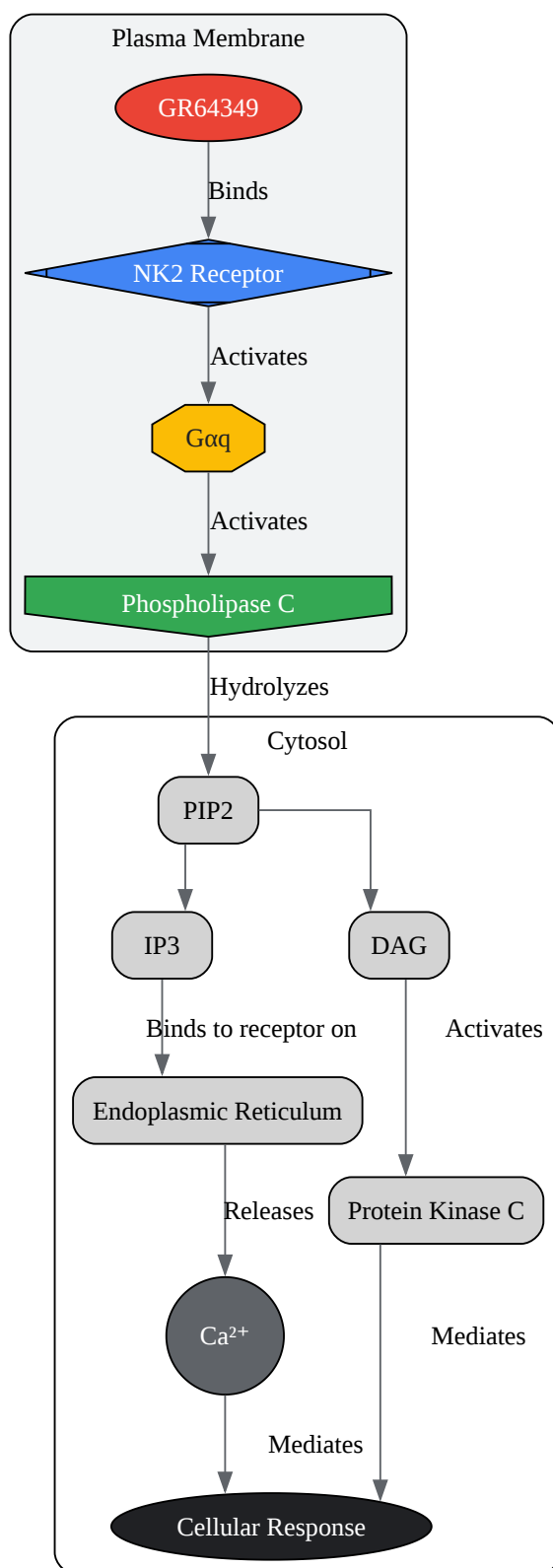
In the event of an emergency, follow these procedures:

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Skin Contact	Remove contaminated clothing. Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [1]
Spill	Evacuate the area. Wear appropriate PPE. For a dry spill, carefully sweep up the material to avoid creating dust and place it in a sealed, labeled container for disposal. For a liquid spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal. Clean the spill area with a suitable decontaminating solution.

IV. Understanding the Mechanism: NK2 Receptor Signaling

GR 64349 is an agonist for the tachykinin NK2 receptor, a G-protein coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that leads to various physiological responses.

NK2 Receptor Signaling Pathway



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Caption: **GR 64349** activates the NK2 receptor, leading to a Gq-mediated signaling cascade.

By providing this comprehensive guidance, we aim to empower researchers to work safely and effectively with **GR 64349**, fostering a culture of safety and scientific excellence. Your trust in our commitment to providing value beyond the product itself is our highest priority.

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